

# Application Notes and Protocols: Preparation of SB 202190 Stock Solution in DMSO

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## Compound of Interest

Compound Name: SB-235699

Cat. No.: B1680815

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

SB 202190 is a potent, cell-permeable, and selective inhibitor of p38 mitogen-activated protein (MAP) kinases, specifically targeting the p38 $\alpha$  and p38 $\beta$  isoforms.[1][2][3][4] It functions by competing with ATP for binding to the kinase domain, thereby inhibiting the phosphorylation of downstream substrates.[4][5] Due to its critical role in regulating inflammatory responses, cell cycle, and apoptosis, SB 202190 is a valuable tool in studying cellular signaling pathways and for potential therapeutic development. Accurate and consistent preparation of stock solutions is paramount for obtaining reproducible experimental results. This document provides a detailed protocol for preparing a stock solution of SB 202190 using dimethyl sulfoxide (DMSO) as the solvent.

## Quantitative Data Summary

The following table summarizes the key physical and chemical properties of SB 202190 relevant to the preparation of stock solutions.

Property	Value	Source(s)
Molecular Weight	331.34 g/mol	[2]
CAS Number	152121-30-7	[3][5]
Appearance	Crystalline solid	
Solubility in DMSO	≥ 10 mg/mL, up to 100 mM	[3][5]
Storage (Lyophilized)	-20°C, desiccated, protected from light (stable for ≥ 24 months)	[5]
Storage (In Solution)	-20°C in aliquots (use within 3 months)	[5]

## Experimental Protocol: Preparation of a 10 mM SB 202190 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of SB 202190 in DMSO.

### 3.1. Materials

- SB 202190 powder (e.g., 5 mg)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber vials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Optional: Sonicator water bath

### 3.2. Calculation of Solvent Volume

To prepare a stock solution of a specific molarity, use the following formula:

Volume of DMSO (mL) = (Mass of SB 202190 (mg) / Molecular Weight ( g/mol )) /  
Concentration (mM)

- Mass of SB 202190: 5 mg
- Molecular Weight: 331.34 g/mol (or 331.34 mg/mmol)
- Desired Concentration: 10 mM

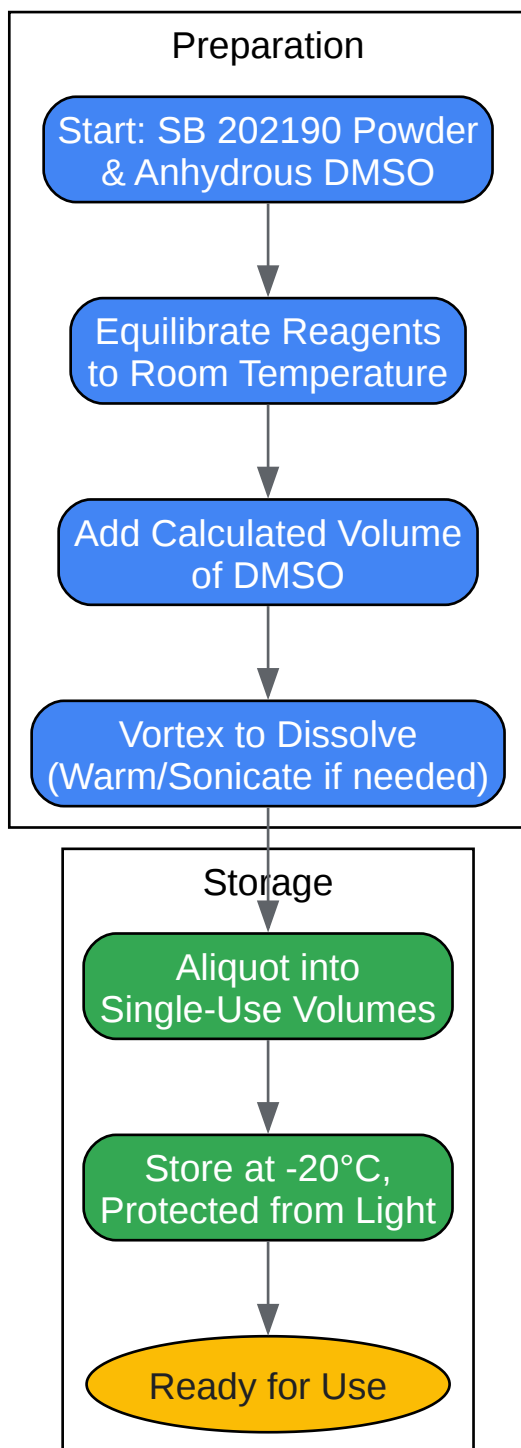
Calculation: Volume of DMSO (mL) = (5 mg / 331.34 mg/mmol) / 10 mmol/L = 0.001509 L =  
1.51 mL[5]

### 3.3. Step-by-Step Procedure

- Equilibration: Allow the vial of SB 202190 powder and the anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.[6]
- Weighing: If starting with a bulk container, carefully weigh out the desired amount of SB 202190 powder (e.g., 5 mg) and place it into a sterile microcentrifuge tube or vial. If using a pre-weighed vial, proceed to the next step.
- Solvent Addition: Using a calibrated pipette, add the calculated volume of anhydrous DMSO (1.51 mL for 5 mg) to the vial containing the SB 202190 powder.
- Dissolution: Cap the vial securely and vortex thoroughly for 1-2 minutes to dissolve the powder. Visually inspect the solution to ensure there are no visible particles.
- Aiding Dissolution (if necessary): If the compound does not fully dissolve, gentle warming of the tube to 37°C for 10 minutes and/or sonication in a water bath for a few minutes can aid dissolution.[4][6]
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -20°C, protected from light.[5] It is recommended to use the solution within 3 months to ensure potency.[5]

## Visualizations

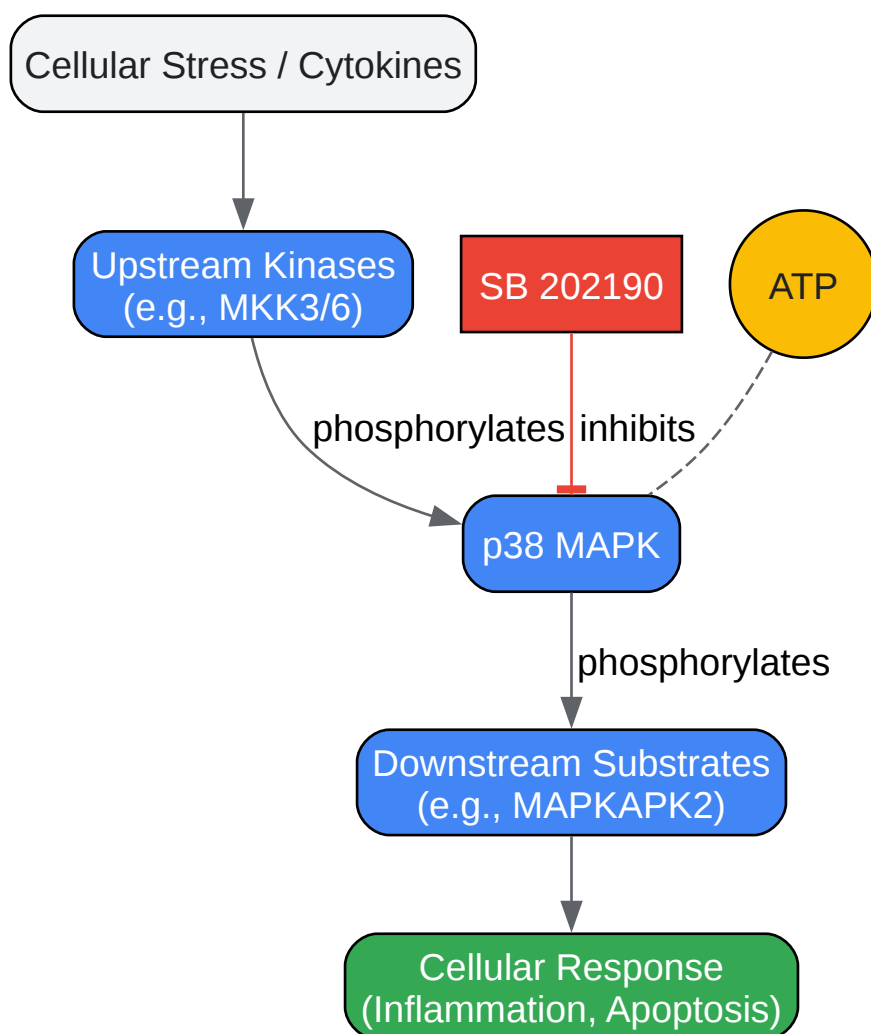
### 4.1. Experimental Workflow



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Caption: Workflow for preparing SB 202190 stock solution in DMSO.

#### 4.2. Signaling Pathway Inhibition



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Caption: SB 202190 inhibits p38 MAPK by competing with ATP.

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